

"Stability and degradation of Methyl 4-acetamido-5-bromo-2-methoxybenzoate"

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Compound of Interest

Compound Name: Methyl 4-acetamido-5-bromo-2-methoxybenzoate

Cat. No.: B194757

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Technical Support Center: Methyl 4-acetamido-5-bromo-2-methoxybenzoate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the stability and degradation of **Methyl 4-acetamido-5-bromo-2-methoxybenzoate**.

Frequently Asked Questions (FAQs)

Q1: What is **Methyl 4-acetamido-5-bromo-2-methoxybenzoate**?

Methyl 4-acetamido-5-bromo-2-methoxybenzoate (CAS No: 4093-34-9) is a substituted benzamide.^{[1][2]} It is recognized as an impurity of the drug Bromopride.^{[3][4]} Its molecular formula is C₁₁H₁₂BrNO₄ and it has a molecular weight of 302.12 g/mol.^{[2][5]}

Q2: What are the known physical properties of this compound?

Based on available data, the physical properties are summarized below.

Property	Value	Reference
Melting Point	174 °C	[2]
Boiling Point	449.7 °C at 760 mmHg	[2][6]
Flash Point	225.8 °C	[2][6]
Density	1.506 g/cm ³	[2][6]
Solubility	Slightly soluble in Chloroform and Methanol.	[6]

Q3: What are the main functional groups that can affect its stability?

The molecule contains several functional groups that can influence its stability:

- Ester (methyl benzoate): Susceptible to hydrolysis under acidic or basic conditions.
- Amide (acetamido): Can also undergo hydrolysis, typically under more stringent conditions than the ester.
- Ether (methoxy): Generally stable, but can be cleaved under harsh acidic conditions.
- Aromatic Bromide: The bromine atom on the aromatic ring is relatively stable but can be involved in photolytic degradation.

Q4: Are there any specific storage recommendations for this compound?

While detailed stability studies are not widely published, general best practices for storing structurally similar aromatic esters and amides should be followed. It is recommended to store the compound in a cool, dry, and dark place to minimize hydrolytic and photolytic degradation. Some suppliers recommend storage at 2°C - 8°C in a tightly sealed container.[5]

Troubleshooting Guide

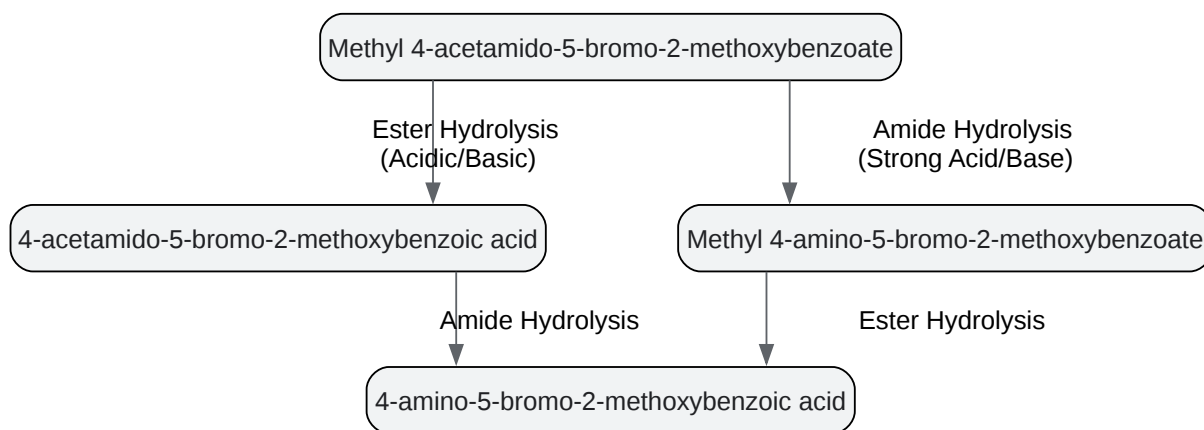
This guide addresses common issues encountered during experiments involving **Methyl 4-acetamido-5-bromo-2-methoxybenzoate**.

Issue	Potential Cause	Recommended Action
Unexpected peaks appear in HPLC analysis of a sample solution.	Degradation: The compound may be degrading in the chosen solvent or under ambient light. Hydrolysis of the ester or amide group is a common degradation pathway.	Investigate Degradation: Perform a forced degradation study (see protocol below) to identify potential degradants. Analyze the sample immediately after preparation and protect it from light.
The compound's purity decreases over time when stored.	Improper Storage: Exposure to moisture, high temperatures, or light can cause degradation.	Review Storage Conditions: Ensure the compound is stored in a desiccator, protected from light, and at the recommended temperature. Repackage if the container seal is compromised.
Inconsistent results in bioassays.	Sample Instability: The compound might be degrading in the assay medium, leading to variable concentrations of the active substance.	Assess Stability in Assay Medium: Test the stability of the compound in the specific bioassay buffer over the experiment's duration. Consider preparing fresh solutions for each experiment.
Discoloration of the solid material (e.g., turning yellow or brown).	Oxidation or Photodegradation: Exposure to air (oxygen) or light can lead to the formation of colored impurities.	Inert Atmosphere and Light Protection: Store the compound under an inert atmosphere (e.g., nitrogen or argon) and in an amber vial or a container wrapped in aluminum foil.

Potential Degradation Pathways

The primary degradation pathways for **Methyl 4-acetamido-5-bromo-2-methoxybenzoate** are likely to be hydrolysis of the ester and amide functionalities. The following diagram illustrates

these potential transformations.



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Potential hydrolytic degradation pathways.

Experimental Protocol: Forced Degradation Study

Forced degradation studies are essential for understanding a compound's stability profile.^{[7][8]}

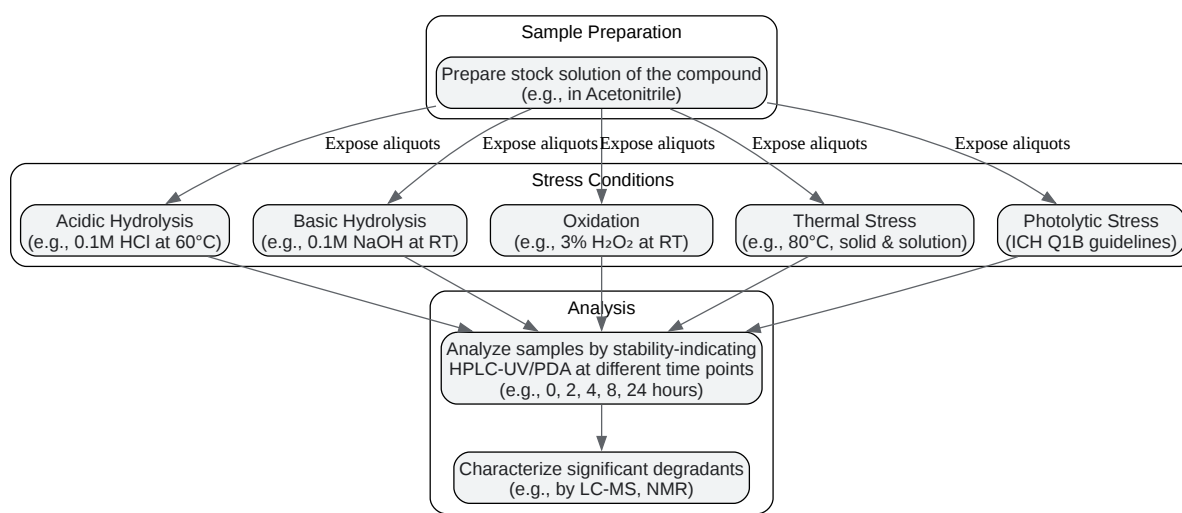
This protocol provides a general framework for investigating the stability of **Methyl 4-acetamido-5-bromo-2-methoxybenzoate**.

Objective: To identify the degradation products and degradation pathways of **Methyl 4-acetamido-5-bromo-2-methoxybenzoate** under various stress conditions.

Materials:

- **Methyl 4-acetamido-5-bromo-2-methoxybenzoate**
- HPLC grade acetonitrile, methanol, and water
- Hydrochloric acid (HCl), Sodium hydroxide (NaOH), Hydrogen peroxide (H₂O₂)
- Calibrated pH meter, HPLC system with UV/PDA detector, photostability chamber, oven.

Workflow for Forced Degradation Study:



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Workflow for a forced degradation study.

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **Methyl 4-acetamido-5-bromo-2-methoxybenzoate** at a concentration of 1 mg/mL in a suitable solvent like acetonitrile.
- Acidic Hydrolysis:

- Mix equal volumes of the stock solution and 0.2 M HCl to achieve a final concentration of 0.1 M HCl.
- Incubate the solution at 60°C.
- Withdraw aliquots at specified time points (e.g., 2, 4, 8, 24 hours), neutralize with an equivalent amount of NaOH, and dilute with mobile phase for HPLC analysis.
- Basic Hydrolysis:
 - Mix equal volumes of the stock solution and 0.2 M NaOH to achieve a final concentration of 0.1 M NaOH.
 - Keep the solution at room temperature.
 - Withdraw aliquots at time points, neutralize with HCl, and dilute for analysis.
- Oxidative Degradation:
 - Mix the stock solution with a solution of hydrogen peroxide (e.g., 3%).
 - Keep the solution at room temperature, protected from light.
 - Withdraw aliquots at time points and dilute for analysis.
- Thermal Degradation:
 - Solid State: Place the solid compound in an oven at 80°C.
 - Solution State: Incubate the stock solution at 80°C.
 - Analyze samples at specified time points.
- Photolytic Degradation:
 - Expose the solid compound and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).

- A control sample should be kept in the dark under the same conditions.
- Analyze the samples after the exposure period.

Data Analysis:

- Use a stability-indicating HPLC method to separate the parent compound from its degradation products.
- Calculate the percentage of degradation for each condition.
- For significant degradation products, further characterization using mass spectrometry (LC-MS) and NMR spectroscopy may be necessary to elucidate their structures.

Hypothetical Forced Degradation Data

The following table presents hypothetical data from a forced degradation study to illustrate how results can be summarized.

Stress Condition	Time (hours)	% Degradation of Parent Compound	Number of Degradants	Major Degradant Peak (RT, min)
0.1 M HCl, 60°C	8	15.2%	2	4.5
	24	35.8%	3	4.5, 6.1
0.1 M NaOH, RT	2	25.1%	1	4.5
	8	70.5%	2	4.5, 7.2
3% H ₂ O ₂ , RT	24	5.5%	1	8.3
Thermal (Solid), 80°C	72	< 1%	0	-
Photolytic (Solution)	24	8.9%	2	9.1, 10.4

Note: This data is for illustrative purposes only and does not represent actual experimental results.

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References

- 1. bocsci.com [bocsci.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Methyl 4-acetamido-5-bromo-2-methoxybenzoate | 4093-34-9 [chemicalbook.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. 4-Acetylamino-5-bromo-2-methoxy-benzoic acid methylester | 4093-34-9 | FA150560 [biosynth.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. biomedres.us [biomedres.us]
- 8. researchgate.net [researchgate.net]
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